

Solubility of Sodium Dihydrogen Citrate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Sodium dihydrogen citrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **sodium dihydrogen citrate** in various organic solvents. Due to the limited availability of extensive quantitative data for **sodium dihydrogen citrate**, this guide presents the available qualitative and quantitative information for the target compound, supplemented with more extensive data for the parent compound, citric acid, to provide a valuable comparative reference. The guide also includes a detailed experimental protocol for determining the solubility of solids in liquids.

Introduction to Sodium Dihydrogen Citrate

Sodium dihydrogen citrate (monosodium citrate) is an acid salt of citric acid. It is a white, crystalline powder that is highly soluble in water and is commonly used in the food and pharmaceutical industries as a buffering agent, sequestrant, and anticoagulant for blood samples.^{[1][2]} Its solubility in non-aqueous solvents is a critical parameter in various applications, including drug formulation, organic synthesis, and the development of novel delivery systems.

Solubility Data

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in different solvent systems. The following sections summarize the available solubility data for **sodium dihydrogen citrate** and citric acid.

Sodium Dihydrogen Citrate

Quantitative solubility data for **sodium dihydrogen citrate** in a wide range of organic solvents is not extensively available in peer-reviewed literature. However, various sources consistently report its general solubility characteristics.

Table 1: Qualitative and Quantitative Solubility of **Sodium Dihydrogen Citrate**

| Solvent | Temperature (°C) | Solubility | Reference(s) |
|---------------------------|------------------|-----------------------------------|--------------|
| Water | 20 | 53.5 g/L | [3] |
| Ethanol | Ambient | Insoluble / Practically Insoluble | [2][4][5] |
| Dimethyl Sulfoxide (DMSO) | Ambient | Insoluble | [1] |

Citric Acid (for comparative reference)

As the parent compound, the solubility of citric acid in various organic solvents has been more thoroughly investigated and can offer insights into the potential behavior of its monosodium salt.

Table 2: Quantitative Solubility of Citric Acid in Various Organic Solvents

| Solvent | Temperature (°C) | Solubility (g/100 g solvent) | Reference(s) |
|---------------|------------------|-------------------------------|--------------|
| Ethanol | 25 | 62 | [6] |
| Amyl Acetate | 25 | 4.41 | [6] |
| Diethyl Ether | 25 | 1.05 | [6] |

Experimental Protocol: Determination of Solid Solubility using the Shake-Flask Method

The following protocol details a standard and reliable method for determining the equilibrium solubility of a solid compound, such as **sodium dihydrogen citrate**, in a given solvent. This method is based on the principle of achieving a saturated solution at a constant temperature and then determining the concentration of the solute.

Materials

- **Sodium Dihydrogen Citrate** (or other solid solute)
- Organic Solvent of Interest
- Analytical Balance (± 0.1 mg)
- Thermostatic Shaker Bath or Incubator
- Centrifuge
- Syringe Filters (solvent-compatible, appropriate pore size, e.g., $0.45\ \mu\text{m}$)
- Volumetric flasks and pipettes
- Gravimetric analysis equipment (drying oven, desiccator, pre-weighed weighing vessels) or a suitable analytical instrument for concentration measurement (e.g., HPLC, UV-Vis spectrophotometer).

Procedure

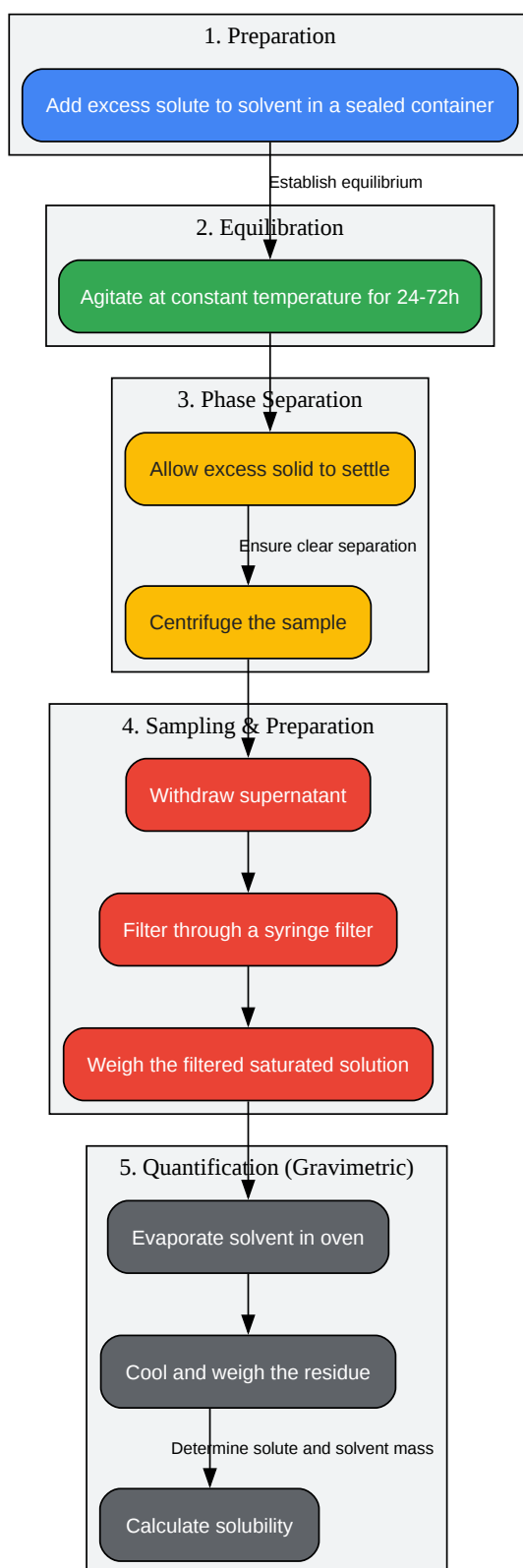
- Preparation of Supersaturated Solution:
 - Add an excess amount of the solid solute to a known volume or mass of the solvent in a sealed container (e.g., a screw-cap vial or flask). The presence of undissolved solid is crucial to ensure that equilibrium is reached from a state of saturation.
 - Place the sealed container in a thermostatic shaker bath set to the desired temperature.
- Equilibration:

- Agitate the mixture for a sufficient period to allow the system to reach equilibrium. This can range from 24 to 72 hours, depending on the solute and solvent. It is advisable to determine the necessary equilibration time by taking samples at different time points (e.g., 24, 48, and 72 hours) and analyzing the solute concentration until it remains constant.
- Phase Separation:
 - Once equilibrium is established, allow the mixture to stand undisturbed at the constant temperature for a period to allow the excess solid to settle.
 - To ensure complete separation of the solid from the saturated solution, centrifuge the sample at the same temperature.
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the clear supernatant using a pre-warmed (or pre-cooled to the experimental temperature) syringe.
 - Immediately filter the aliquot using a syringe filter that is compatible with the solvent and has been pre-conditioned with the saturated solution to avoid loss of solute due to adsorption.
 - Accurately weigh or measure the volume of the filtered saturated solution.
- Quantification of Solute Concentration (Gravimetric Method):
 - Transfer a precisely weighed amount of the filtered saturated solution to a pre-weighed, dry weighing vessel.
 - Evaporate the solvent in a drying oven at a temperature that is high enough to evaporate the solvent but low enough to not cause decomposition of the solute.
 - Once the solvent is fully evaporated, cool the vessel in a desiccator to room temperature and weigh it.
 - Repeat the drying and weighing steps until a constant weight is achieved.

- The mass of the dissolved solute is the final constant weight of the vessel minus the initial weight of the empty vessel.
- The mass of the solvent is the initial weight of the saturated solution aliquot minus the mass of the dissolved solute.
- Calculate the solubility in desired units (e.g., g/100 g solvent, mg/mL).
- Data Reporting:
 - Report the solubility value along with the specific solvent, temperature, and the analytical method used for quantification.

Workflow and Visualization

The following diagrams illustrate the logical flow of the experimental protocol for solubility determination.



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Caption: Experimental workflow for solubility determination.

Conclusion

This technical guide summarizes the currently available information on the solubility of **sodium dihydrogen citrate** in organic solvents. While quantitative data is sparse, the provided qualitative information and the comparative data for citric acid offer a useful starting point for researchers and formulation scientists. The detailed experimental protocol for the shake-flask method provides a robust framework for generating reliable solubility data in-house for specific solvent systems of interest. Further research is warranted to establish a comprehensive quantitative solubility profile of **sodium dihydrogen citrate** in a broader range of organic solvents to support its expanding applications in various scientific and industrial fields.

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- To cite this document: BenchChem. [Solubility of Sodium Dihydrogen Citrate in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8769150#sodium-dihydrogen-citrate-solubility-in-organic-solvents\]](https://www.benchchem.com/product/b8769150#sodium-dihydrogen-citrate-solubility-in-organic-solvents)

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